

An In-depth Technical Guide to 5-Oxohexanenitrile

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Compound of Interest

Compound Name: 5-Oxohexanenitrile

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **5-Oxohexanenitrile**, a key intermediate in various chemical syntheses. It covers its fundamental molecular properties, detailed experimental protocols for its synthesis, and its applications, particularly in the pharmaceutical and agrochemical industries.

Core Molecular and Physical Properties

5-Oxohexanenitrile, also known as 4-acetylbutyronitrile, is a bifunctional molecule containing both a ketone and a nitrile group.^[1] Its chemical characteristics make it a valuable precursor in organic synthesis.

Property	Value	Reference
Molecular Formula	C ₆ H ₉ NO	[2][3][4]
Molecular Weight	111.14 g/mol	[1][2]
CAS Registry Number	10412-98-3	[2][4]
IUPAC Name	5-oxohexanenitrile	[1]
Synonyms	Hexanenitrile, 5-oxo-; 5-Oxohexanone nitrile	[2][4]
Appearance	Liquid	[3]
InChI	InChI=1S/C6H9NO/c1-6(8)4-2-3-5-7/h2-4H2,1H3	[2][4]
InChIKey	AEVMBQIIZGKQRB-UHFFFAOYSA-N	[2][4]
SMILES	CC(=O)CCCC#N	[1][5]
LogP (Octanol/Water)	-0.161	[6]

Applications in Synthesis

5-Oxohexanenitrile serves as a crucial starting material for a variety of chemical products. Its primary application is as an intermediate in the synthesis of 2-picoline, which has widespread use in the pharmaceutical and tire industries.[7] Furthermore, it is utilized in the preparation of other pharmaceutical and agrochemical intermediates.[8] The synthesis of pyridine derivatives from **5-oxohexanenitriles** is of particular importance for creating compounds with specific purity requirements for pharmaceutical applications.[8]

Experimental Protocol: Continuous Synthesis in a Microreactor

A modern and efficient method for synthesizing **5-Oxohexanenitrile** involves the continuous addition of acetone to acrylonitrile in a microreactor system.[7][9] This approach allows for precise control over reaction conditions and improved safety.

1. Materials:

- Acetone (99.5%, AR)
- Acrylonitrile (99.5%, AR)
- N-propylamine (99.5%, AR) as a catalyst
- Benzoic acid (99.0%, RG)
- Hydroquinone (99.0%, RG) as a polymerization inhibitor[9]

2. Equipment:

- Microreactor system composed of a feeding unit, a reaction unit (13 m long capillary with 1.5 mm inner diameter), a cooling unit, and an analysis unit.[9]
- Gas chromatograph (e.g., Agilent HP6890) with a flame ionization detector (FID) and a suitable column (e.g., CP-wax-57).[9]

3. Procedure:

- The synthesis reaction is carried out by introducing acetone and acrylonitrile into the microreactor at a temperature range of 200–230 °C.[7]
- N-propylamine is used as a catalyst to facilitate the reaction.[7]
- The reaction proceeds through the formation of a Schiff base, followed by the addition to acrylonitrile to form a cyano intermediate, which is then hydrolyzed to yield **5-Oxohexanenitrile**.[7]
- The residence time in the microreactor is a critical parameter, with reaction times of 20-25 minutes being effective to achieve high conversion rates of acrylonitrile (up to 96%).[9]

4. Analysis:

- Liquid samples from the reactor output are analyzed using gas chromatography to determine the conversion of reactants and the yield of **5-Oxohexanenitrile**.[9]

- The GC conditions can be set as follows: nitrogen carrier gas at a flow rate of 1.5 mL/min, an inlet temperature of 230 °C, and a temperature program starting at 60 °C and ramping up to 200 °C.[9]

Logical Workflow of Synthesis

The following diagram illustrates the key steps in the synthesis of **5-Oxohexanenitrile** from acetone and acrylonitrile, as described in the experimental protocol.



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Caption: Workflow for the continuous synthesis of **5-Oxohexanenitrile**.

Safety and Handling

5-Oxohexanenitrile is classified as harmful if swallowed, in contact with skin, or if inhaled.[1] Appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and respiratory protection, should be used when handling this compound.[10] In case of fire, use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[10] Standard laboratory safety protocols should be strictly followed to minimize exposure and ensure safe handling.

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